Comprehensive Spectroscopic Guide: 4-Aminoacetanilide Hydrochloride (CAS 43036-07-3)[1]

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Compound of Interest

Compound Name:	*Acetamide, N-(4-aminophenyl)-, monohydrochloride*
CAS No.:	*43036-07-3*
Cat. No.:	*B1584684*

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Executive Summary & Compound Identity

This document details the structural elucidation of 4-aminoacetanilide hydrochloride using Nuclear Magnetic Resonance (NMR), Infrared Spectroscopy (IR), and Mass Spectrometry (MS).[1][2][3] Unlike its free base counterpart, the hydrochloride salt exhibits distinct spectral features—particularly in the proton NMR and IR regions—due to the protonation of the primary amine.[2]

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Attribute	Detail
Chemical Name	4-Aminoacetanilide Hydrochloride
Synonyms	-(4-aminophenyl)acetamide HCl; -acetamidoaniline HCl
CAS Number	43036-07-3
Molecular Formula	(Salt) / (Free Base)
Molecular Weight	186.64 g/mol (Salt) / 150.18 g/mol (Free Base)
Structure	Acetyl group at , Ammonium chloride at of the phenyl ring.[1][4]

Mass Spectrometry (MS) Analysis

Mass spectrometry provides the primary confirmation of molecular weight and structural connectivity.[1][2] For this salt, Electrospray Ionization (ESI) is preferred for intact mass observation, while Electron Impact (EI) elucidates the fragmentation fingerprint.[1][2]

ESI-MS Data (Positive Mode)

In ESI(+), the hydrochloride salt dissociates, yielding the protonated free base

.[1][2]

- Observed Ion (

  ): 151.09

  0.05[1]

- Adducts: May observe

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at

301.17.[1][2]

Fragmentation Pathway (EI/CID)

The fragmentation pattern is dominated by the stability of the aromatic core and the lability of the acetyl group.[1][2]

	Identity	Fragment Description
150		Molecular ion (Free base)
108		Base Peak. Loss of ketene ( ) from the acetamido group.[1]
80		Further loss of or ring contraction.
43		Acetylium ion (Characteristic of acetamides).[1][2]

Fragmentation Workflow

The following diagram illustrates the primary dissociation pathway observed in MS/MS experiments.

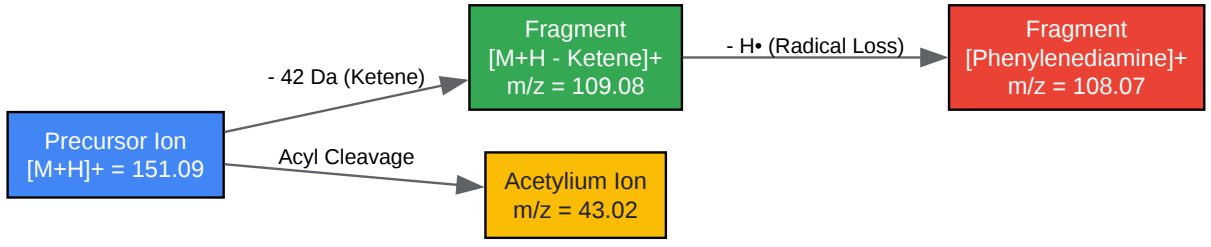

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Figure 1: Proposed fragmentation pathway for 4-aminoacetanilide under ESI-MS/MS conditions.

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Infrared Spectroscopy (IR)

The IR spectrum of the hydrochloride salt differs significantly from the free base, primarily in the high-wavenumber region due to the ammonium group (

).[1]

Key Absorption Bands (KBr Pellet)

Frequency ( )	Assignment	Functional Group	Notes
2600 – 3200		Ammonium ( )	Broad, strong band overlapping aromatic C-H stretches.[1] Characteristic of amine salts.
1670 – 1690		Amide I	Strong, sharp peak.[2] Shifts slightly higher than free base due to crystal packing/H-bonding changes.[1][2]
1530 – 1560		Amide II	Bending vibration of the amide N-H.
1480 – 1510		Aromatic Ring	Skeletal vibrations of the benzene ring.[1]
830 – 850		-Disubstituted Benzene	Strong band indicating para-substitution pattern (out-of-plane bending).[1][2]

Expert Insight: The absence of the distinct doublet at ~3300-3400 cm

(characteristic of the free primary amine

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) and the appearance of the broad "ammonium band" below 3000 cm

is the primary quality control marker to confirm salt formation.[1]

Nuclear Magnetic Resonance (NMR)

NMR analysis is performed in DMSO-

to ensure solubility and prevent rapid proton exchange of the ammonium protons.[1][2]

H NMR Data (400 MHz, DMSO-)

The spectrum exhibits a classic AA'BB' aromatic system and distinct exchangeable protons.[1][2]

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Shift (, ppm)	Mult.	Int.[2][3][5][6][7]	Assignment	Structural Context
10.20	s	1H	Amide	Sharp singlet; downfield due to carbonyl anisotropy and H-bonding.[1]
9.50 – 9.80	br s	3H	Ammonium	Broad signal; characteristic of HCl salts in DMSO.[1][2] Disappears with shake.
7.65	d	2H	Ar- ( )	Ortho to Acetamide.[1][2] Doublet ( ).[1][2]
7.20	d	2H	Ar- ( )	Ortho to Ammonium.[1][2] Doublet ( ).[1][2]
2.05	s	3H	Methyl	Acetyl methyl group.[1][2]

Critical Analysis:

- Salt vs. Free Base: In the free base, the aromatic protons appear upfield (and) because the free amine (

) is strongly electron-donating (shielding).[1] In the HCl salt, protonation forms

, which is electron-withdrawing (deshielding), shifting the ortho protons downfield to

.[1]

- Symmetry: The para-substitution creates a symmetry plane, resulting in two distinct aromatic environments (AA'BB' system).[1][2]

C NMR Data (100 MHz, DMSO-)

Shift (, ppm)	Type	Assignment
168.5		Carbonyl ( )
137.0		Aromatic (attached to Amide)
128.5		Aromatic (attached to Ammonium)
123.5		Aromatic
119.8		Aromatic
24.1		Methyl Carbon

Structural Assignment Workflow

The following logic tree demonstrates how to validate the structure using the spectral data.

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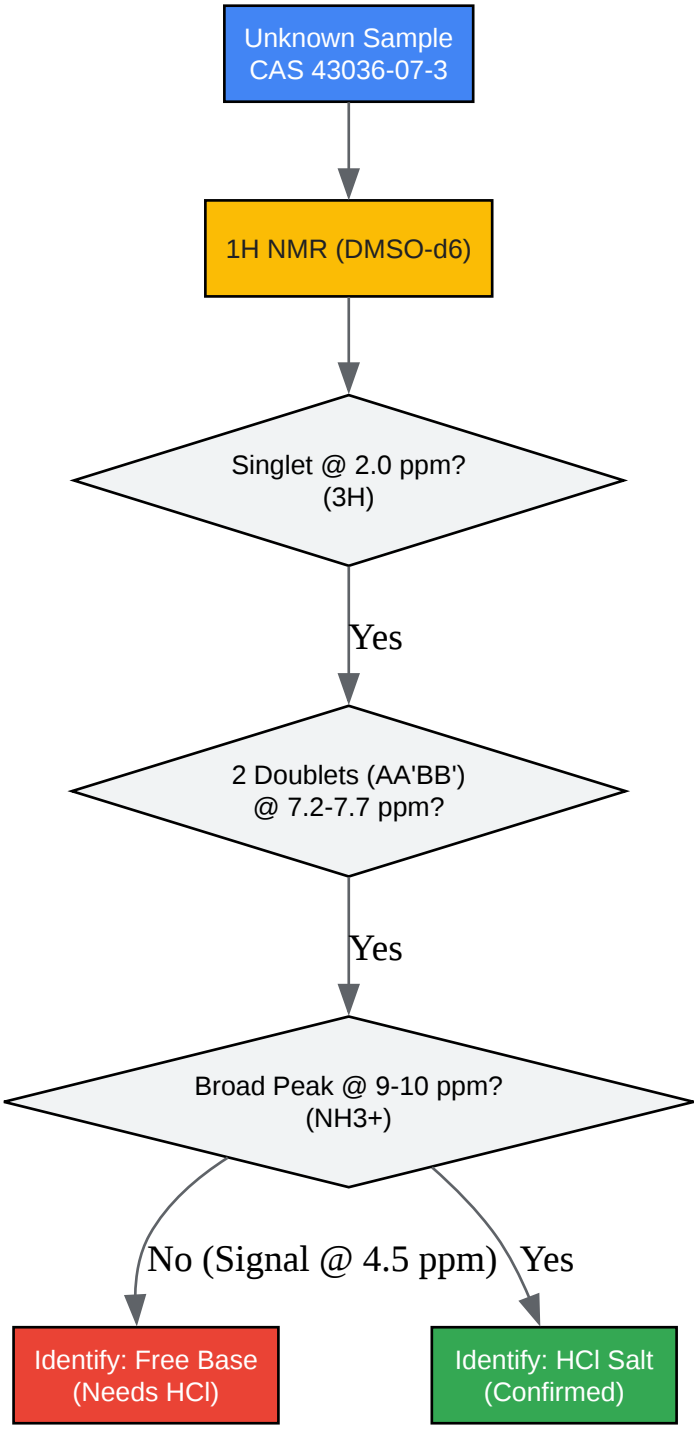

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Figure 2: Decision tree for confirming the hydrochloride salt form via NMR.

Experimental Protocols

Sample Preparation for NMR

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- Solvent Selection: Use DMSO-

  (99.8% D).[1][2] Chloroform (

) is not recommended due to the poor solubility of the hydrochloride salt.[1][2]
- Concentration: Dissolve 10–15 mg of the solid in 0.6 mL of solvent.
- Reference: Calibrate chemical shifts to the residual DMSO pentet at

  .

Sample Preparation for IR

- Technique: KBr Pellet (preferred for salts).[1][2]
- Ratio: Mix 1–2 mg of sample with 100 mg of spectroscopic grade KBr.
- Processing: Grind to a fine powder and press at 8–10 tons for 2 minutes to form a transparent disc.

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